

dodecylsilane storage conditions and shelf life

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Compound Focus: Dodecylsilane

CAS No.: 872-19-5

Cat. No.: S1913883

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Material Properties & Storage Specifications

Understanding its inherent properties is key to determining appropriate storage conditions.

Property	Specification / Value
Physical Form	Colorless to light yellow liquid [1]
Odor	Sharp, pungent, irritating (like hydrochloric acid) [1]
Boiling Point	294 °C [1]
Density	1.028 g/cm ³ [1]
Flash Point	>230 °F (>110 °C) [1]
Hydrolytic Sensitivity	Very high - reacts rapidly with moisture and water [1]

Storage Parameter	Recommended Condition
Recommended Storage Temperature	Store in a cool, temperature-controlled environment; refrigeration may be used for extended stability [2].
Container	Always keep sealed in its original container [2].

Storage Parameter	Recommended Condition
Atmosphere	Protect from moisture and humidity . Keep away from protic solvents (e.g., water, alcohols) [1].
Shelf Life	A general shelf-life of 12 months is a safe benchmark, especially for products in sealed packaging [2].

Experimental Handling & Safety Protocols

Standard Handling Procedure

- **Workspace Preparation:** Perform all handling in a certified **fume hood**.
- **Personal Protective Equipment (PPE):** Wear appropriate gloves (chemical-resistant), safety goggles, and a lab coat.
- **Opening Containers:** Before opening, ensure the container is at room temperature if refrigerated to prevent moisture condensation inside.
- **Transferring Material:** Use anhydrous syringes or cannulas under an inert atmosphere (e.g., nitrogen or argon blanket) to exclude moisture.
- **Sealing Containers:** Immediately reseal containers tightly after use. Consider using septa and parafilm for an additional moisture barrier.

First Aid Measures [1]

- **Inhalation:** Immediately move the person to fresh air. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and immediately wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.
- **Eye Contact:** Rinse immediately with copious amounts of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. If conscious, administer water or milk. Seek immediate medical attention.

Troubleshooting & FAQ

Here are answers to common issues and questions researchers might encounter.

Q1: What should I do if my dodecyltrichlorosilane has turned cloudy or formed a solid precipitate?

This indicates that the compound has hydrolyzed due to contact with moisture. The solid is likely a polymerized siloxane. **The material should be considered degraded and disposed of properly.** Attempting to purify it for sensitive surface modification experiments is not recommended.

Q2: How can I confirm if my stored dodecyltrichlorosilane is still suitable for use? For critical applications, simple qualitative tests can be performed:

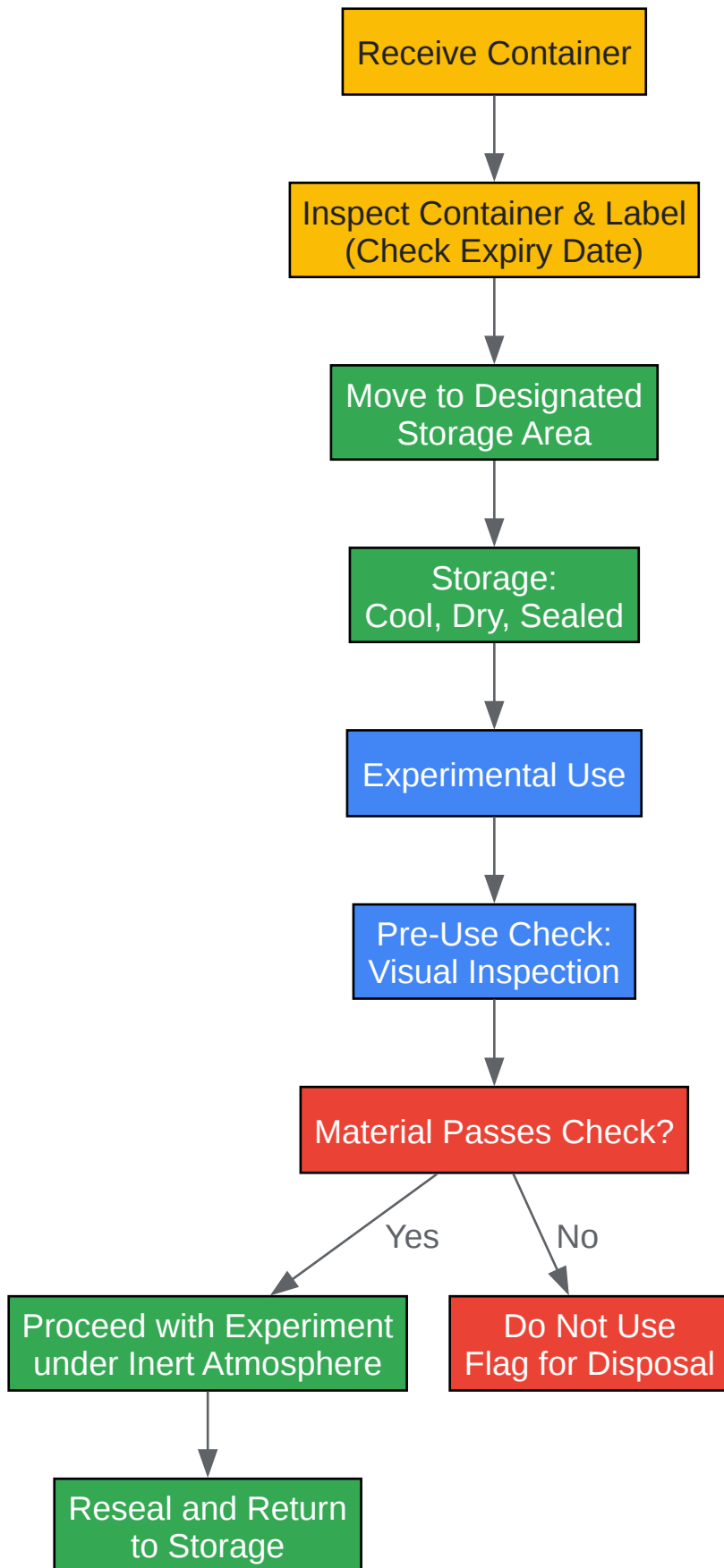
- **Visual Inspection:** The liquid should be clear and colorless to pale yellow. Cloudiness or solids indicate decomposition.
- **FT-IR Spectroscopy:** Compare a fresh sample's spectrum to an old one. A decrease in the **Si-Cl peak ($\sim 670\text{ cm}^{-1}$)** and the appearance of a broad **Si-OH peak ($\sim 3400\text{ cm}^{-1}$)** indicates hydrolysis [3].

Q3: Can the shelf life of this chemical be extended? Chemically stable organosilanes can sometimes be recertified after their initial shelf-life period through testing [2]. However, due to the high reactivity of the trichlorosilane group, extending its usable life is challenging. The best practice is proper storage and purchasing in quantities that will be used within the shelf-life period.

Q4: Why is the storage shelf-life for chemicals in cartridges sometimes limited to 12 months? Specialty packaging like cartridges can introduce limitations due to the packaging process, materials, and seal effectiveness, often leading to a standardized **12-month shelf-life** at room temperature [2].

Experimental Workflow for Storage & Use

The diagram below outlines the logical workflow for handling dodecyltrichlorosilane from receipt to disposal in a research setting.



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